

A-Technical-Guide-on-Sodium-Tetraborate-Decahydrate

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Compound of Interest		
Compound Name:	Tinkal	
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Introduction

Sodium borate decahydrate, a hydrated salt of boric acid, is a multifaceted compound with a range of applications in both industrial and laboratory settings.[1] While commonly known as borax, its chemical nomenclature and structural properties are more complex, warranting a detailed examination for scientific applications. This guide provides an in-depth overview of sodium borate decahydrate, focusing on its chemical identity, structural nuances, and key physicochemical properties relevant to research and development.

Nomenclature and Chemical Identity

The scientifically accepted names for sodium borate decahydrate reflect its composition and structure.

- Common Scientific Name: Sodium tetraborate decahydrate is the most widely used scientific name in commerce and laboratory contexts.[2]
- IUPAC Name: The International Union of Pure and Applied Chemistry (IUPAC) designates the systematic name as disodium;3,7-dioxido-2,4,6,8,9-pentaoxa-1,3,5,7-tetraborabicyclo[3.3.1]nonane;decahydrate.[3][4]



• Other Synonyms: The compound is also referred to as Borax decahydrate and Sodium borate decahydrate.[1]

It is important to note that while the common formula is often written as $Na_2B_4O_7\cdot 10H_2O$, this does not fully represent its actual structure. The tetraborate anion is, in fact, $[B_4O_5(OH)_4]^{2-}$, leading to a more structurally accurate formula of $Na_2[B_4O_5(OH)_4]\cdot 8H_2O.[3]$

Chemical and Physical Properties

A summary of the key quantitative data for sodium borate decahydrate is presented below, providing a clear reference for experimental design and application.

Property	Value
Chemical Formula	Na ₂ B ₄ O ₇ ·10H ₂ O[2][5][6]
Molecular Weight	381.37 g/mol [5]
CAS Number	1303-96-4[2][5][6]
Appearance	White or colorless crystalline solid[3]
Density	1.73 g/cm³ (solid)[3]
Melting Point	75°C[5]
Boiling Point	320°C[5]
Solubility in Water	31.7 g/L at 25°C[5]

Experimental Protocols

Sodium borate decahydrate is frequently utilized as a buffering agent in biochemical and chemical laboratories.[1] A primary application is in the preparation of buffer solutions for gel electrophoresis of DNA, such as TBE (Tris/Borate/EDTA) and SB (Sodium borate) buffers.[1]

Protocol: Preparation of 10X TBE Buffer

- Reagents and Materials:
 - Tris base (Tris(hydroxymethyl)aminomethane)

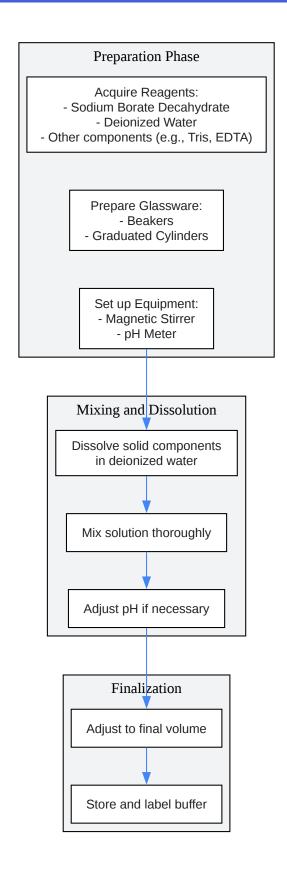


- Boric acid
- EDTA (Ethylenediaminetetraacetic acid), 0.5 M solution, pH 8.0
- Deionized water
- Graduated cylinders and beakers
- Magnetic stirrer and stir bar
- pH meter
- Methodology:
 - 1. To prepare a 1 L solution of 10X TBE buffer, begin by adding approximately 800 mL of deionized water to a beaker.
 - 2. Add 108 g of Tris base to the water and stir until fully dissolved.
 - 3. Add 55 g of boric acid to the solution and continue stirring.
 - 4. Add 40 mL of 0.5 M EDTA solution (pH 8.0).
 - 5. Adjust the final volume to 1 L with deionized water.
 - 6. The pH of the resulting 10X TBE buffer should be approximately 8.3 and does not require adjustment.
 - 7. For use in gel electrophoresis, dilute this stock solution to a 1X working concentration (e.g., 100 mL of 10X TBE in 900 mL of deionized water).

Logical Workflow for Buffer Preparation

The following diagram illustrates the logical steps involved in the preparation of a generic laboratory buffer using sodium borate decahydrate, emphasizing the sequence from reagent acquisition to final solution.





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Caption: Logical workflow for laboratory buffer preparation.



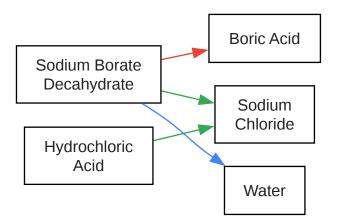
Applications in Research

Beyond its role as a buffer, sodium borate decahydrate has several other applications relevant to scientific research:

- Micronutrient Fertilizers: It is used to correct boron-deficient soils in agricultural studies.[1]
- Metallurgy: In molten form, it can dissolve many metal oxides, a property utilized in metallurgy and for the borax bead test in qualitative analysis.
- Preservative: It acts as a preservative against wood fungus.
- Chemical Synthesis: It can be readily converted to boric acid and other borates for various applications.

The reaction with hydrochloric acid to form boric acid is as follows: $Na_2B_4O_7 \cdot 10H_2O + 2 HCI \rightarrow 4 H_3BO_3 + 2 NaCI + 5 H_2O$

This reaction pathway is a fundamental step in the synthesis of other boron-containing compounds for research and development.



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Caption: Synthesis of boric acid from sodium borate decahydrate.



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